

Unveiling the Molecular Profile of Methyl 5-Isoquinolinecarboxylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 5-isoquinolinecarboxylate

Cat. No.: B169681

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This technical guide provides a detailed overview of the chemical and physical properties of **methyl 5-isoquinolinecarboxylate**, a heterocyclic building block of interest to researchers and professionals in the fields of medicinal chemistry and drug development. This document summarizes key quantitative data and outlines the compound's structural information.

Core Molecular Attributes

Methyl 5-isoquinolinecarboxylate is a chemical compound with the molecular formula C₁₁H₉NO₂.^{[1][2]} Its structure consists of an isoquinoline core with a methyl carboxylate group attached at the 5-position.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₉ NO ₂	[1][2]
Molecular Weight	187.19 g/mol	[1][2][3]
SMILES	<chem>O=C(C1=C2C(C=NC=C2)=CC=C1)OC</chem>	[1]
CAS Number	16675-59-5	[2][3]

Structural Representation

The structural formula of **methyl 5-isoquinolinecarboxylate** is depicted below, illustrating the arrangement of its constituent atoms.

Structural formula of methyl 5-isoquinolinecarboxylate.

Further research is required to elucidate the specific signaling pathways and detailed experimental protocols involving **methyl 5-isoquinolinecarboxylate**. As this information becomes available, this guide will be updated to include relevant diagrams and methodologies to provide a more comprehensive resource for the scientific community.

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References

- 1. Methyl isoquinoline-5-carboxylate|BLD Pharm [bldpharm.com]
- 2. capotchem.com [capotchem.com]
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- To cite this document: BenchChem. [Unveiling the Molecular Profile of Methyl 5-Isoquinolinecarboxylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169681#structural-formula-and-molecular-weight-of-methyl-5-isoquinolinecarboxylate]

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